A Researcher's Comparative Guide to Pyrazine Carboxamide Derivatives: Unlocking Structure-Activity Relationships

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Compound of Interest

Compound Name:	*6-Bromo-3-hydroxypyrazine-2-carboxylic acid*
CAS No.:	*1260667-67-1*
Cat. No.:	*B572296*

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The pyrazine carboxamide scaffold is a cornerstone in modern medicinal chemistry, serving as a versatile template for developing therapeutics against a spectrum of challenging diseases. Its derivatives have yielded critical drugs, including the first-line antitubercular agent Pyrazinamide and the broad-spectrum antiviral Favipiravir. The inherent chemical tractability and privileged structural features of this heterocyclic system make it a fertile ground for structure-activity relationship (SAR) studies, enabling the rational design of potent and selective agents.

This guide provides an in-depth comparison of pyrazine carboxamide derivatives across key therapeutic areas. We will dissect the nuanced relationships between chemical structure and biological activity, supported by quantitative experimental data. Furthermore, we will detail the essential experimental protocols required to validate these findings, offering researchers a practical framework for their own discovery programs. Our focus is not merely on procedural steps but on the underlying scientific rationale, ensuring a trustworthy and authoritative resource for drug development professionals.

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The Pyrazine Carboxamide Core: A Scaffold for Targeted Innovation

The power of the pyrazine carboxamide scaffold lies in its defined regions for chemical modification. Each substitution on the pyrazine ring or modification of the carboxamide linker allows for the fine-tuning of physicochemical properties and target engagement. Understanding this core architecture is fundamental to interpreting SAR data.

Caption: Core pyrazine carboxamide scaffold highlighting key modification points.

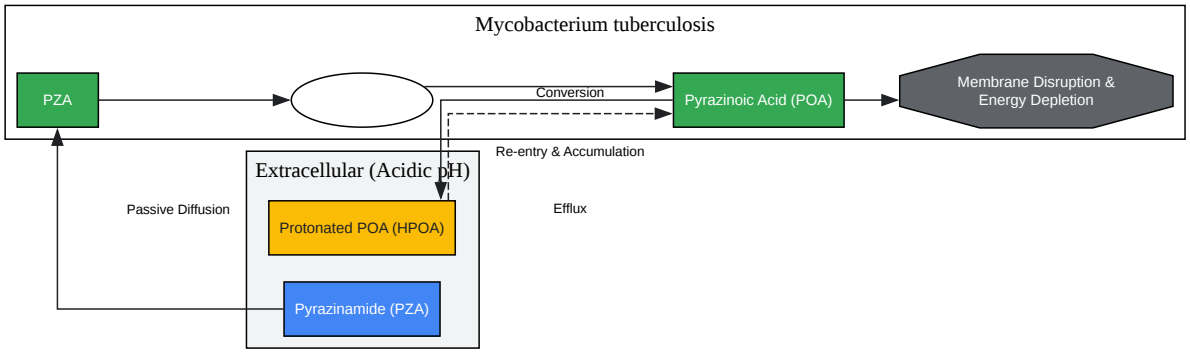
I. Antitubercular Activity: The Legacy of Pyrazinamide

Pyrazinamide (PZA) is a critical component of combination therapy for Mycobacterium tuberculosis (Mtb). It is a prodrug that requires activation within the mycobacterium, a process that is central to its SAR.

Mechanism of Action: A pH-Dependent Cascade

PZA diffuses into Mtb and is converted by the bacterial enzyme pyrazinamidase (PncA) into its active form, pyrazinoic acid (POA).[1][2] In the acidic environment of tuberculous lesions, POA is protonated (HPOA) and diffuses out of the cell.[1] Due to the pH gradient, HPOA re-enters the bacillus and accumulates, disrupting membrane potential and transport functions.[3] Resistance to PZA most commonly arises from mutations in the pncA gene, preventing this crucial activation step.[1][2]

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Caption: Mechanism of action and activation pathway of Pyrazinamide (PZA).

Comparative SAR of N-Phenyl Pyrazine-2-Carboxamides

Building upon the PZA scaffold, researchers have extensively explored N-phenyl pyrazine-2-carboxamides to overcome resistance and improve potency. Modifications on both the pyrazine and the terminal phenyl ring significantly impact antimycobacterial activity.

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Compound ID	Pyrazine Substituent	Phenyl Substituent (R)	MIC vs. M. tb H37Rv (μg/mL)	Reference
Pyrazinamide (PZA)	H	-NH2	6.25 - 8	[4][5]
1	H	4-CF3	≤ 2.0	[4][5]
5	H	2-Br, 3-CH3	≤ 2.0	[4][5]
9	H	3-I, 4-CH3	≤ 2.0	[4][5]
12	5-tert-Butyl, 6-Cl	3-I, 4-CH3	>6.25 (MIC), 0.819 (IC90)	[4][5]
21	5-Cl	5-Cl, 2-OH	1.56	[6]
30	5-Cl	4-Carboxamido, 2-OH	3.13	[6]
S7-13	5-OCH3	4-Cl	1.6	[7]
S7-26	5-OCH3	2,4-diCl	6.25	[7]

Key SAR Insights:

- Phenyl Ring Substitution: The introduction of lipophilic, electron-withdrawing groups on the terminal phenyl ring, such as trifluoromethyl (CF3) or halogens (Br, I), often enhances activity (compounds 1, 5, 9).[4][5] This suggests that these groups may improve cell wall penetration or interaction with a yet-unidentified target.

- Pyrazine Ring Substitution: Adding bulky groups like tert-butyl at position 5 and a chloro group at position 6 can modulate activity. While compound 12 showed a lower MIC in one assay, its IC90 value was potent, highlighting the importance of assay conditions (e.g., pH) in evaluating PZA analogs.[4][5] A methoxy group at position 5 also proved beneficial, as seen in the potent analog S7-13.[7]

- Combined Effects: The combination of a 5-chloro substituent on the pyrazine ring and hydroxyl or acidic groups on the phenyl ring (compounds 21, 30) maintains good activity

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while potentially reducing cytotoxicity.[6] The iodine substitution at position 3 of the benzene ring appears particularly important for activity.[4][5]

Experimental Protocol: Microplate Alamar Blue Assay (MABA)

This assay is a standard, colorimetric method for determining the Minimum Inhibitory Concentration (MIC) of compounds against Mtb. It relies on the reduction of the blue Alamar Blue (resazurin) dye to the pink, fluorescent resorufin by metabolically active cells.

Causality and Self-Validation: This protocol is self-validating. The "no drug" control wells must turn pink, confirming the viability and metabolic activity of the bacterial inoculum. The "no bacteria" control wells must remain blue, confirming the sterility of the medium and reagents. The standard drug (e.g., PZA) wells should show a clear dose-dependent inhibition, validating the assay's sensitivity.

Step-by-Step Methodology:

- Preparation of Compounds:
  - Dissolve test compounds in DMSO to create high-concentration stock solutions (e.g., 20 mg/mL).
  - In a sterile 96-well microplate, perform a serial two-fold dilution of the compounds in Middlebrook 7H9 broth supplemented with OADC (oleic acid, albumin, dextrose, catalase). Final volumes should be 50-100 µL per well.
- Inoculum Preparation:
  - Grow M. tuberculosis H37Rv in 7H9 broth to mid-log phase (OD600 ≈ 0.5-0.8).
  - Dilute the culture in 7H9 broth to a final concentration that will yield approximately 1 x 10^5 colony-forming units (CFU)/mL in the assay plate.
- Inoculation:

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- Add 50-100 µL of the prepared Mtb inoculum to each well containing the diluted compounds.
- Include control wells: "no drug" (bacteria + medium + DMSO vehicle) and "no bacteria" (medium only).

- Incubation:
  - Seal the plate with a breathable seal or parafilm and incubate at 37°C for 5-7 days. The incubation time is critical to allow for the slow growth of Mtb.
- Assay Development:
  - Prepare a fresh solution of Alamar Blue reagent (e.g., 10% v/v in sterile water).
  - Add 20 µL of the Alamar Blue solution and 12.5 µL of 20% sterile Tween 80 to each well.
  - Re-seal and incubate the plate for another 16-24 hours at 37°C.
- Data Analysis:
  - Visually inspect the plate or read the fluorescence (Ex: 560 nm, Em: 590 nm) or absorbance (570 nm and 600 nm) using a microplate reader.
  - The MIC is defined as the lowest concentration of the compound that prevents a color change from blue to pink (or shows a significant reduction in fluorescence/absorbance compared to the "no drug" control).

II. Anticancer Activity: Targeting Kinase Signaling

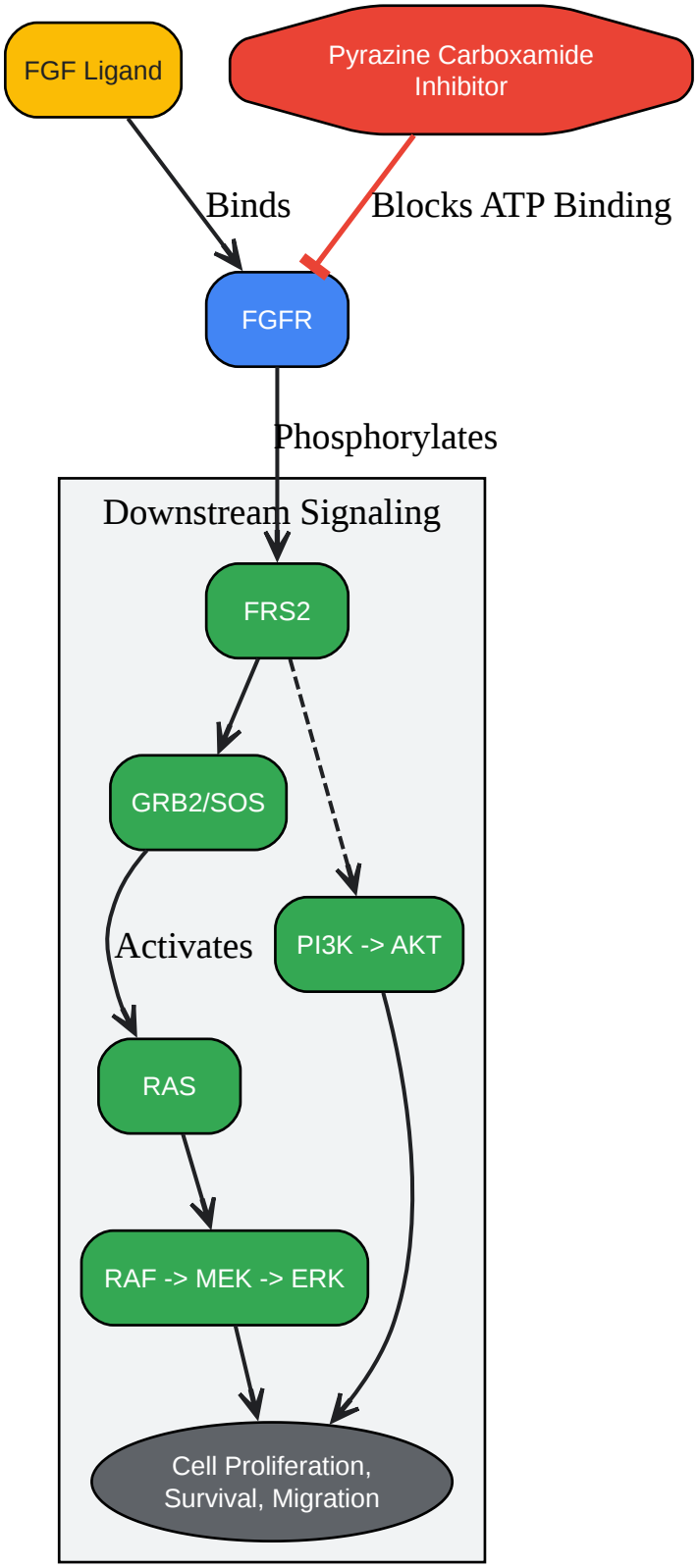
Pyrazine carboxamide derivatives have emerged as potent inhibitors of various protein kinases, which are critical regulators of cell signaling and are often dysregulated in cancer. A prominent example is their application as Fibroblast Growth Factor Receptor (FGFR) inhibitors.

Mechanism of Action: Inhibition of FGFR Signaling Pathway

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The FGFR signaling pathway plays a crucial role in cell proliferation, differentiation, and survival.[8][9] Ligand (FGF) binding induces receptor dimerization and autophosphorylation of the intracellular kinase domains. This triggers a downstream cascade, primarily through the RAS/MAPK and PI3K/AKT pathways, promoting cell growth and survival.[4][10] Pyrazine carboxamide-based inhibitors are typically ATP-competitive, binding to the kinase domain and preventing the phosphorylation events that initiate this signaling cascade.

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Caption: Simplified FGFR signaling pathway and the site of action for inhibitors.

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Comparative SAR of 3-Amino-pyrazine-2-carboxamide FGFR Inhibitors

Recent studies have identified 3-amino-pyrazine-2-carboxamide derivatives as potent pan-FGFR inhibitors. The SAR exploration focuses on substitutions at the terminal amide nitrogen.

Compound ID	Terminal Group (R)	FGFR1 IC50 (nM)	FGFR2 IC50 (nM)	FGFR3 IC50 (nM)	FGFR4 IC50 (nM)	Reference
18d	(morpholin-4-yl)-methylene	>1000	600	480	>1000	[11][12]
18g	pyrrole-1-methylene	81-94% inhib. @ 1μM	380	81-94% inhib. @ 1μM	81-94% inhib. @ 1μM	[11][12]
18i	methyl-thiomorpholine 1,1-dioxide	160	150	200	180	[11][12]

Key SAR Insights:

- Terminal Heterocycle: The nature of the terminal heterocyclic group attached via a methylene linker is critical for potency and selectivity.
- Morpholine vs. Pyrrole: Replacing the morpholine group (18d) with a pyrrole (18g) improves potency against FGFR2 and shows broad activity across other isoforms.[11][12]
- Thiomorpholine Dioxide: The introduction of a methyl-thiomorpholine 1,1-dioxide moiety (18i) results in a potent pan-FGFR inhibitor with IC50 values in the nanomolar range against all four receptor subtypes.[11][12] This group likely forms key interactions within the ATP-binding pocket.

Experimental Protocol: Biochemical Kinase Inhibition Assay (ADP-Glo™)

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This luminescent assay quantifies the activity of a kinase by measuring the amount of ADP produced in the phosphorylation reaction. It is a robust method for determining the IC50 values of inhibitors.

Causality and Self-Validation: The protocol's integrity is maintained by controls. The "no inhibitor" control establishes the 100% kinase activity level (maximum luminescence). The "no kinase" control provides the background signal (minimum luminescence). The dose-response curve generated for the test compound must show a sigmoidal relationship between concentration and inhibition, which validates the inhibitory mechanism.

Step-by-Step Methodology:

- Reagent Preparation:
  - Prepare kinase buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM MgCl2, 0.1 mg/mL BSA).
  - Prepare solutions of recombinant human FGFR kinase, the appropriate peptide substrate, and ATP in the kinase buffer. The ATP concentration should ideally be at or near its Km value for the specific kinase.
  - Prepare serial dilutions of the pyrazine carboxamide inhibitor in DMSO, then dilute further in kinase buffer.
- Kinase Reaction:
  - In a 384-well plate, add 2.5 µL of the test inhibitor solution.
  - Add 2.5 µL of the FGFR kinase solution.
  - Incubate for 15-30 minutes at room temperature to allow for inhibitor binding.
  - Initiate the reaction by adding 5 µL of the substrate/ATP mixture.
  - Incubate for 60 minutes at room temperature.
- ADP Detection (Part 1):

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- Add 5 µL of ADP-Glo™ Reagent to each well. This terminates the kinase reaction and depletes the remaining ATP.
- Incubate for 40 minutes at room temperature.

- ADP Detection (Part 2):
  - Add 10 µL of Kinase Detection Reagent. This reagent converts the ADP generated by the kinase into ATP and provides luciferase/luciferin to generate a luminescent signal proportional to the ADP concentration.
  - Incubate for 30 minutes at room temperature.
- Data Analysis:
  - Measure luminescence using a plate reader.
  - Calculate the percent inhibition for each inhibitor concentration relative to the "no inhibitor" control.
  - Plot percent inhibition versus the logarithm of the inhibitor concentration and fit the data to a four-parameter dose-response curve to determine the IC50 value.

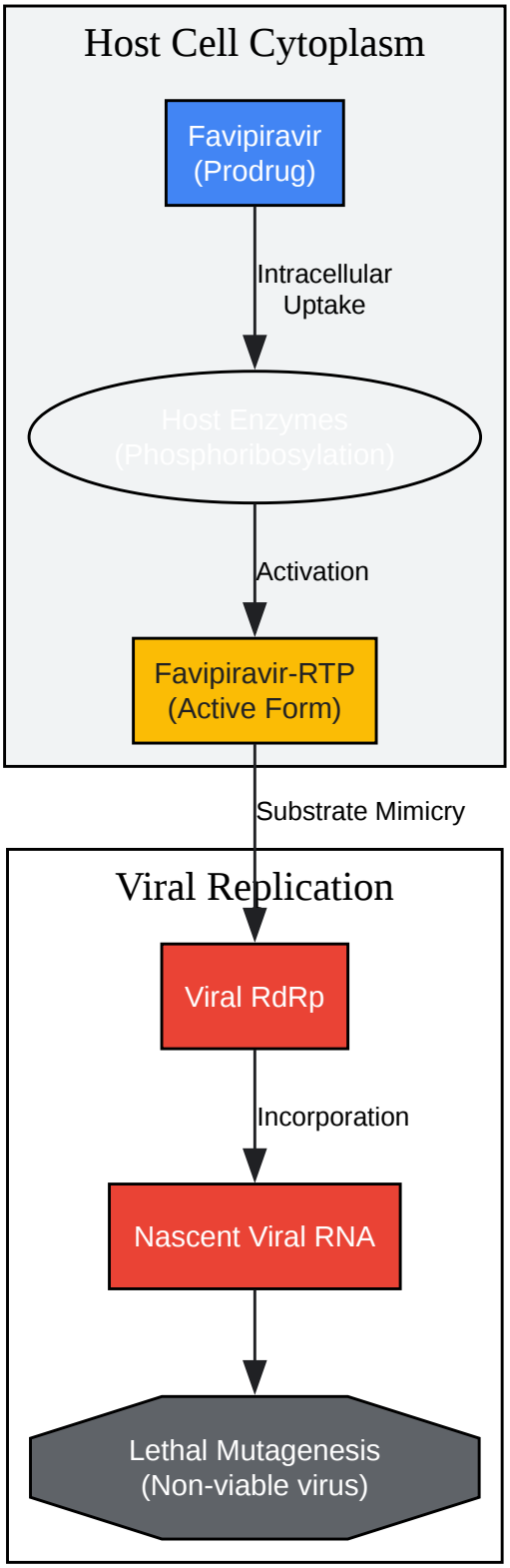
III. Antiviral Activity: Targeting Viral Replication

The pyrazine carboxamide scaffold is also prominent in antiviral research, exemplified by Favipiravir (T-705), which targets the RNA-dependent RNA polymerase (RdRp) of numerous RNA viruses.

Mechanism of Action: Lethal Mutagenesis

Favipiravir is a prodrug that, once inside the host cell, is converted by host enzymes into its active triphosphate form, Favipiravir-RTP.[1][10][13] This active metabolite is recognized by the viral RdRp and incorporated into the growing viral RNA strand.[14] This incorporation does not cause immediate chain termination but acts as a mutagen, inducing errors in the viral genome during replication, a process known as lethal mutagenesis, which ultimately leads to a non-viable viral population.

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Caption: Mechanism of action for the antiviral agent Favipiravir.

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Comparative SAR of Favipiravir Analogs

The SAR of Favipiravir is stringent, with modifications often impacting the delicate balance required for recognition by both host activating enzymes and the viral polymerase.

Compound	Virus Strain	Assay Type	EC50 (µg/mL)	Reference
Favipiravir (T-705)	Influenza A, B, C	CPE Reduction	0.014 - 0.55	[13][14]
Ribavirin	Influenza A	CPE Reduction	~2.0 (8.1 µM)	[15]
T-1105 (non-fluorinated)	Chikungunya Virus	CPE Reduction	2-5 fold more active than Favipiravir	[13]

Key SAR Insights:

- Fluorine at Position 6: The fluorine atom on the pyrazine ring is a critical feature of Favipiravir, enhancing its activity. Its non-fluorinated analog, T-1105, shows variable activity, being more potent against some viruses like Chikungunya.[13]
- Carboxamide Moiety: The carboxamide group at position 2 is essential for activity, a feature it shares with other nucleoside analogs like ribavirin.[15]
- Hydroxyl at Position 3: This group is crucial for the molecule's tautomeric equilibrium and subsequent recognition by cellular enzymes for activation.

Experimental Protocol: Viral RdRp Primer Extension Assay

This biochemical assay directly measures the ability of a compound to inhibit the enzymatic activity of the viral RNA-dependent RNA polymerase. It visualizes the synthesis of an RNA strand from a primer-template complex.

Causality and Self-Validation: The validity of this assay rests on its controls. A "no enzyme" control must show only the unextended, fluorescently labeled primer band. A "no inhibitor" (vehicle) control must show a clear, higher molecular weight band corresponding to the fully

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extended RNA product, confirming enzyme activity. An effective inhibitor will show a dose-dependent decrease in the intensity of the full-length product band and a corresponding increase in the intensity of the unextended primer band.

Step-by-Step Methodology:

- Primer-Template (P/T) Preparation:
  - Synthesize or purchase an RNA template strand and a shorter, complementary RNA primer strand with a 5' fluorescent label (e.g., Cy5).
  - Anneal the primer to the template by mixing them in an appropriate buffer, heating to 95°C for 5 minutes, and then slowly cooling to room temperature to form the P/T duplex.
- Enzyme and Inhibitor Pre-incubation:
  - Purify the recombinant viral RdRp complex (e.g., SARS-CoV-2 nsp12-nsp7-nsp8).
  - In a microcentrifuge tube, pre-incubate the RdRp enzyme with serially diluted concentrations of the test compound (e.g., Favipiravir-RTP) in reaction buffer (e.g., 20 mM HEPES, 10 mM KCl, 5 mM $MgCl_2$, 1 mM DTT) for 15-30 minutes at 30°C.
- Polymerase Reaction:
  - Initiate the reaction by adding the annealed P/T complex and a mixture of all four ribonucleotide triphosphates (rNTPs: ATP, GTP, CTP, UTP) to the enzyme-inhibitor mixture.
  - Incubate the reaction at 30-37°C for a defined period (e.g., 30-60 minutes). The time should be within the linear range of the reaction, determined in preliminary experiments.
- Reaction Quenching and Denaturation:
  - Stop the reaction by adding an equal volume of a quenching buffer containing a chelating agent (EDTA) and a denaturant (e.g., formamide).
  - Denature the RNA products by heating the samples at 95°C for 5 minutes.

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- Gel Electrophoresis and Imaging:
  - Load the denatured samples onto a denaturing polyacrylamide gel (containing urea).
  - Run the gel to separate the unextended primer from the full-length RNA product based on size.
  - Visualize the fluorescently labeled RNA bands using a fluorescence gel imager.
- Data Analysis:
  - Quantify the band intensities for the primer and the full-length product in each lane using densitometry software.
  - Calculate the percentage of primer extension and then the percent inhibition for each inhibitor concentration.
  - Determine the IC50 value by plotting percent inhibition against inhibitor concentration.

Conclusion and Future Directions

The pyrazine carboxamide scaffold continues to demonstrate remarkable versatility in drug discovery. The SAR insights gleaned from antitubercular, anticancer, and antiviral agents highlight common themes—such as the importance of lipophilicity and electronic effects—while also revealing target-specific requirements. For antitubercular agents, the focus remains on optimizing prodrug activation and overcoming resistance. In oncology, the challenge lies in achieving greater selectivity for specific kinase isoforms to minimize off-target toxicity. For antivirals, the prodrug strategy remains paramount, requiring a delicate balance of activation by host enzymes without causing host toxicity.

Future research will undoubtedly leverage structure-based design and computational modeling to further refine these derivatives. The exploration of novel substitutions on the pyrazine core and the development of hybrid molecules that combine the pyrazine carboxamide moiety with other pharmacophores hold significant promise for generating next-generation therapeutics with improved potency, selectivity, and resistance profiles. The robust experimental frameworks detailed in this guide provide the necessary tools to validate these future innovations, ensuring the continued legacy of this indispensable chemical scaffold.

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